

Application Notes and Protocols for Thiobis-tert-nonane as a Lubricant Additive

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Compound of Interest

Compound Name: Thiobis-tert-nonane

Cat. No.: B15176762

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Introduction

Thiobis-tert-nonane is a sulfur-containing organic compound with potential applications as a lubricant additive for performance enhancement. Sulfur-based additives are well-established in the lubrication industry for their ability to improve the anti-wear and extreme pressure (EP) properties of base oils. This document provides a framework for researchers and scientists in the field of lubricant development to evaluate the efficacy of **Thiobis-tert-nonane**. Due to the limited publicly available data specifically on "**Thiobis-tert-nonane**," this document presents a generalized approach and illustrative data for the evaluation of a novel sulfur-based additive. The protocols outlined are based on standardized industry testing methods.

Data Presentation

The performance of a lubricant additive is typically evaluated by comparing the properties of a base lubricant with and without the additive, as well as at varying concentrations of the additive. The following table summarizes hypothetical quantitative data for the tribological performance of a lubricant formulation containing **Thiobis-tert-nonane**.

Table 1: Tribological Performance of Lubricant Formulations

Formulation	Additive Concentration (wt%)	Coefficient of Friction	Wear Scar Diameter (mm)	Oxidation Induction Time (minutes)
Base Oil	0.0	0.12	0.65	45
Formulation A	0.5	0.09	0.52	60
Formulation B	1.0	0.07	0.45	75
Formulation C	1.5	0.07	0.43	78

Experimental Protocols

The following are detailed methodologies for key experiments to ascertain the performance of **Thiobis-tert-nonane** as a lubricant additive.

Measurement of Anti-Wear Properties

ASTM D5182: Standard Test Method for Evaluating the Scuffing Resistance of Oils (FZG Machine)

This test method is used to determine the relative load-carrying capacity of lubricants.

- Apparatus: FZG (Forschungsstelle für Zahnräder und Getriebebau) test rig.
- Procedure:
 - The test gears are cleaned and weighed.
 - The test lubricant is placed in the gear housing, and the temperature is stabilized.
 - The rig is operated at a constant speed (e.g., 1450 rpm) through a series of progressively increasing load stages.[\[1\]](#)
 - Each load stage is run for a specified duration (e.g., 15 minutes).[\[1\]](#)
 - After each stage, the gear teeth are inspected for scuffing.

- The test is concluded when significant scuffing is observed. The failure load stage is recorded.
- The gear weight loss is measured to quantify wear.[\[1\]](#)

Determination of Frictional Properties

A reciprocating friction and wear test can be utilized to measure the coefficient of friction.

- Apparatus: Reciprocating test rig with a ball-on-flat or pin-on-disk configuration.
- Procedure:
 - Test specimens (e.g., a steel ball and a flat disk) are cleaned.
 - The lubricant sample is applied to the contact area.
 - A constant load is applied (e.g., 50 N, 100 N, 150 N).[\[2\]](#)
 - The test is run at various sliding speeds (e.g., 0.1125 to 0.450 m/s) for a set duration (e.g., 60 minutes) at a controlled temperature.[\[2\]](#)
 - The frictional force is continuously measured by a load cell, and the coefficient of friction is calculated.

Evaluation of Oxidation Stability

ASTM D943: Standard Test Method for Oxidation Characteristics of Inhibited Mineral Oils

This method assesses the oxidation stability of a lubricant in the presence of water, oxygen, and metal catalysts.[\[1\]](#)

- Apparatus: Oxidation cell with a temperature-controlled bath, oxygen delivery tube, and condenser.
- Procedure:
 - A sample of the oil, mixed with water and containing an iron-copper catalyst coil, is placed in the oxidation cell.

- The cell is maintained at a constant temperature (e.g., 95°C).
- Oxygen is bubbled through the sample at a specified flow rate.
- The test is continued until the acid number of the oil reaches a specified value (e.g., 2.0 mg KOH/g).
- The time taken to reach this point is the oxidation induction time.

Kinematic Viscosity

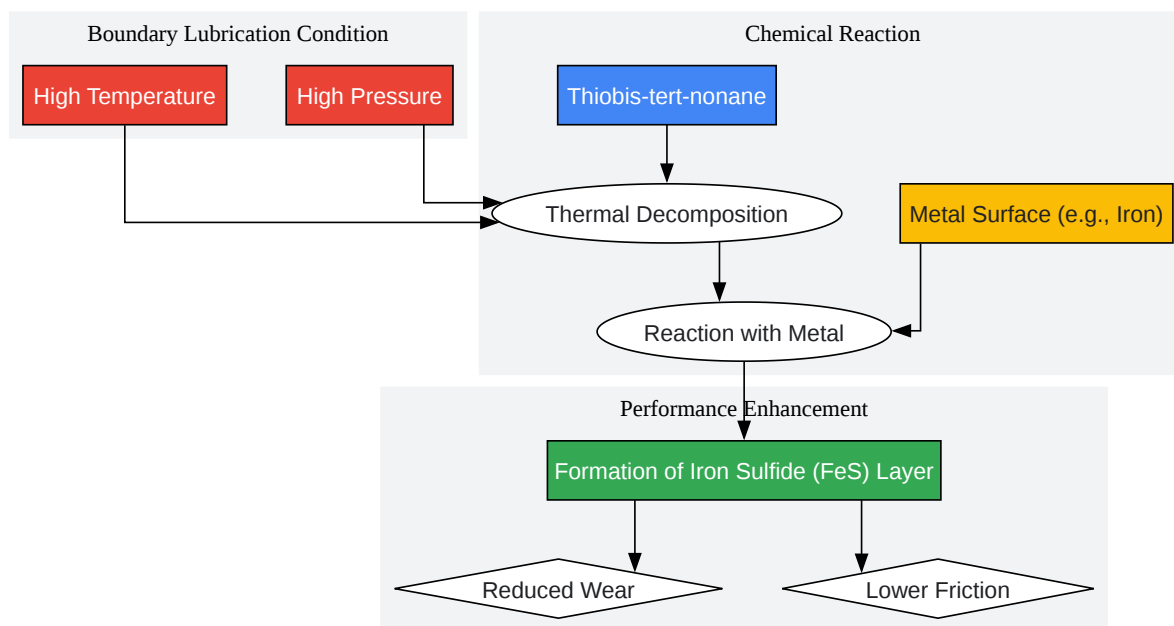
ASTM D445: Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids

This test measures the fluid's resistance to flow under gravity.^{[1][3]}

- Apparatus: Calibrated glass capillary viscometer, temperature-controlled bath.
- Procedure:
 - The lubricant sample is drawn into the viscometer.
 - The viscometer is placed in the bath at a specified temperature (e.g., 40°C or 100°C) until the sample reaches thermal equilibrium.^[3]
 - The time taken for the oil to flow between two marked points on the viscometer is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant.

Visualizations

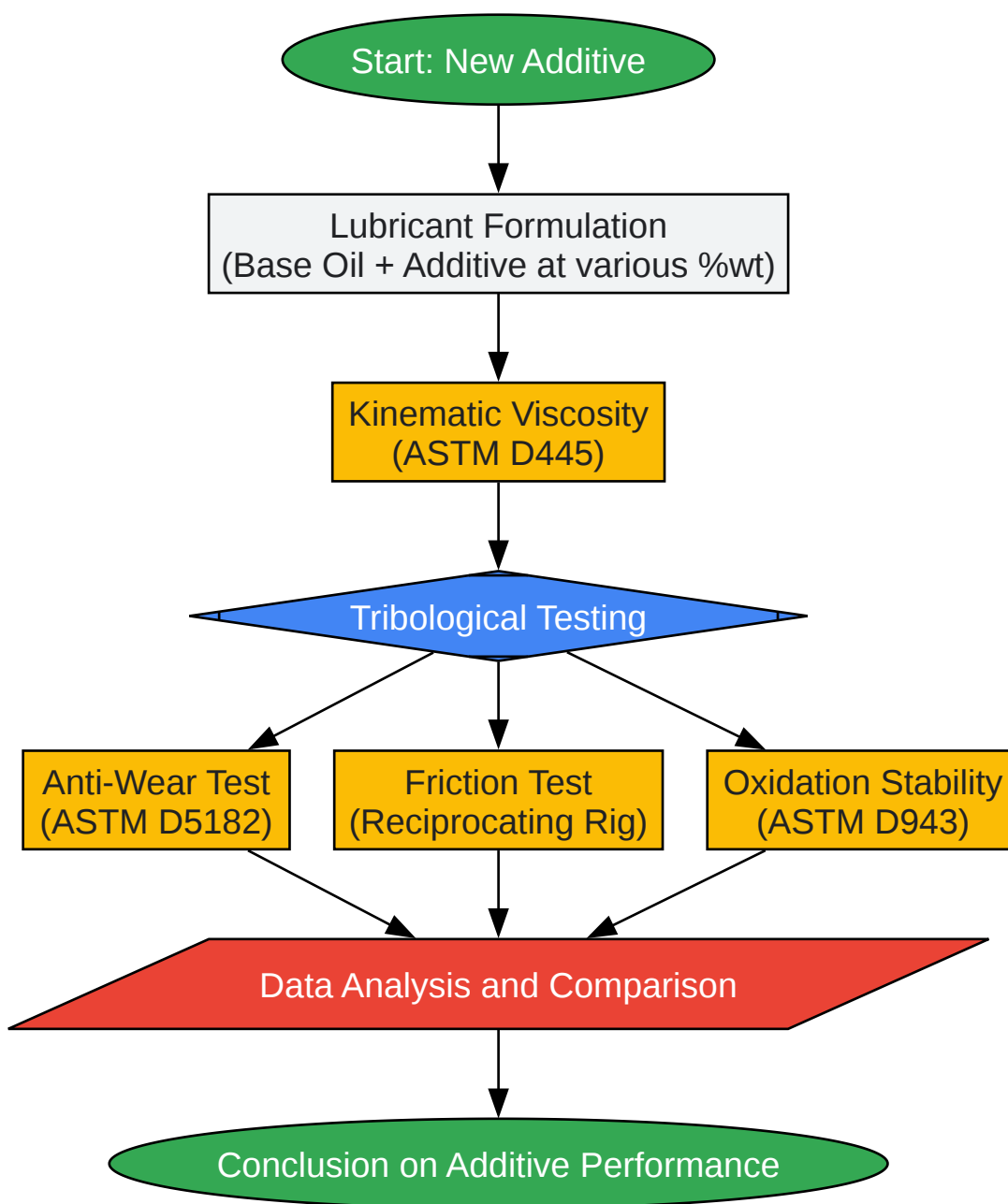
Proposed Mechanism of Action



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Caption: Proposed mechanism of **Thiobis-tert-nonane** as an anti-wear additive.

Experimental Workflow for Additive Evaluation



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Caption: General experimental workflow for lubricant additive evaluation.

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